

# A Technical Guide to Ganoderenic Acid C: Structure, Bioactivity, and Experimental Protocols

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## Compound of Interest

Compound Name: *Ganoderenic acid C*

Cat. No.: *B10820875*

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Introduction: **Ganoderenic acid C** is a highly oxygenated lanostane-type triterpenoid isolated from the medicinal mushroom *Ganoderma lucidum*.<sup>[1][2]</sup> Triterpenoids from this fungus, often referred to as ganoderic acids, are a focal point of research due to their wide spectrum of pharmacological activities, including anti-tumor, anti-inflammatory, and immunomodulatory effects.<sup>[3][4][5]</sup> This guide provides an in-depth overview of the chemical structure, quantitative bioactivity data, and detailed experimental protocols relevant to the study of **Ganoderenic acid C**, intended to support research and development in natural product chemistry and pharmacology.

## Chemical Structure and Properties

**Ganoderenic acid C** is a tetracyclic triterpenoid derived from a lanosterol precursor.<sup>[6]</sup> Its complex structure features multiple hydroxyl groups and a carboxylic acid moiety, which contribute to its biological activities.

- Chemical Formula:  $C_{30}H_{44}O_7$ <sup>[1][2]</sup>
- Molecular Weight: 516.7 g/mol <sup>[1]</sup>
- IUPAC Name: (3 $\beta$ ,7 $\beta$ ,15 $\alpha$ ,20E)-3,7,15-trihydroxy-11,23-dioxo-lanosta-8,20(22)-dien-26-oic acid<sup>[2]</sup>

- CAS Number: 100665-42-7[1]
- SMILES: CC1(C)--INVALID-LINK--CCC2(C)C3=C(C4(--INVALID-LINK--CC(C4(CC3=O)C)/C(C)=C/C(CC(C)C(O)=O)=O)C)--INVALID-LINK--CC12[1]
- InChI Key: DIEUZIPSDUGWLD-OHKNMCQLSA-N[1]
- Solubility: Soluble in methanol and DMSO.[1][2]
- Appearance: A solid.[1]

## Quantitative Data Summary

Quantitative analysis is crucial for standardizing extracts and for pharmacokinetic studies. High-Performance Liquid Chromatography (HPLC) is the predominant method for the quantification of ganoderic acids.

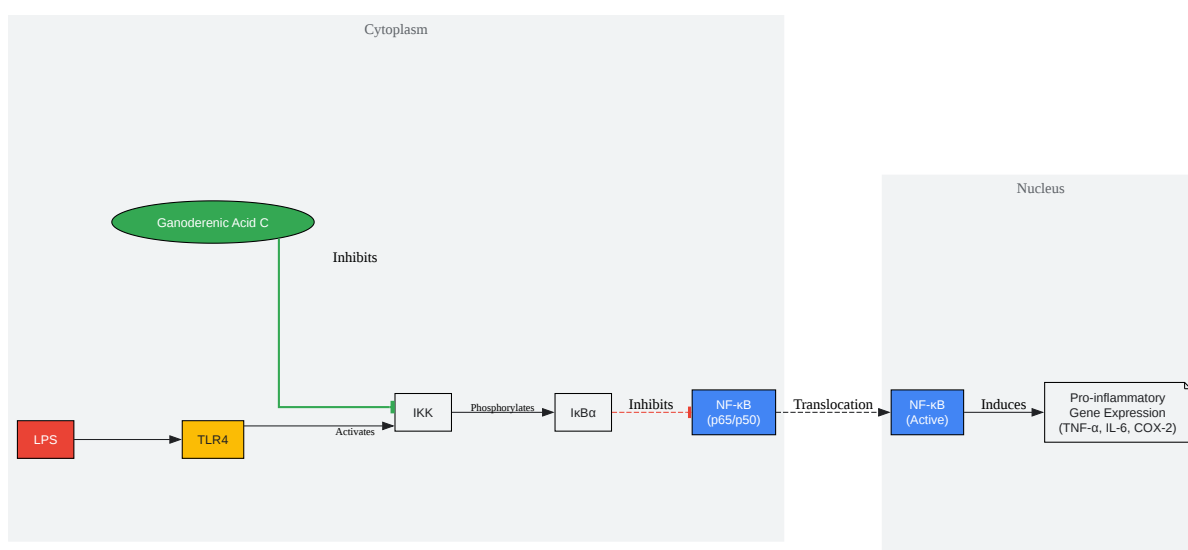
Parameter	Value	Cell Line / System	Reference
Cytotoxicity (IC <sub>50</sub> )	93 µM	H460 (Human non-small cell lung cancer)	[1]
HPLC Linear Range	1.2 to 117.0 µg/mL	HPLC-UV	[7]
HPLC Limit of Detection (LOD)	0.2 µg/mL	HPLC-UV	[7]
HPLC Limit of Quantitation (LOQ)	0.7 µg/mL	HPLC-UV	[7]

## Biological Activities and Signaling Pathways

Ganoderic acids, as a class, exert their biological effects by modulating key cellular signaling pathways. Their anti-inflammatory activity is often linked to the suppression of the NF-κB pathway, while their anti-cancer effects can be mediated through the induction of apoptosis.

### Anti-Inflammatory Activity

Ganoderic acids have been shown to suppress inflammatory responses by inhibiting the NF- $\kappa$ B signaling pathway.[8] In lipopolysaccharide (LPS)-stimulated macrophages, these triterpenoids can prevent the nuclear translocation of the NF- $\kappa$ B p65 subunit, leading to a decrease in the expression of pro-inflammatory genes like iNOS and COX-2 and reduced production of cytokines such as TNF- $\alpha$  and IL-6.[8]



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Caption: Putative inhibition of the NF- $\kappa$ B signaling pathway by **Ganoderic Acid C**.

## Cytotoxic and Anti-Tumor Activity

**Ganoderic acid C** has demonstrated cytotoxicity against H460 cancer cells.[1] Related ganoderic acids induce apoptosis through the intrinsic mitochondrial pathway.[8] This involves the upregulation of pro-apoptotic proteins like p53 and Bax, leading to the release of

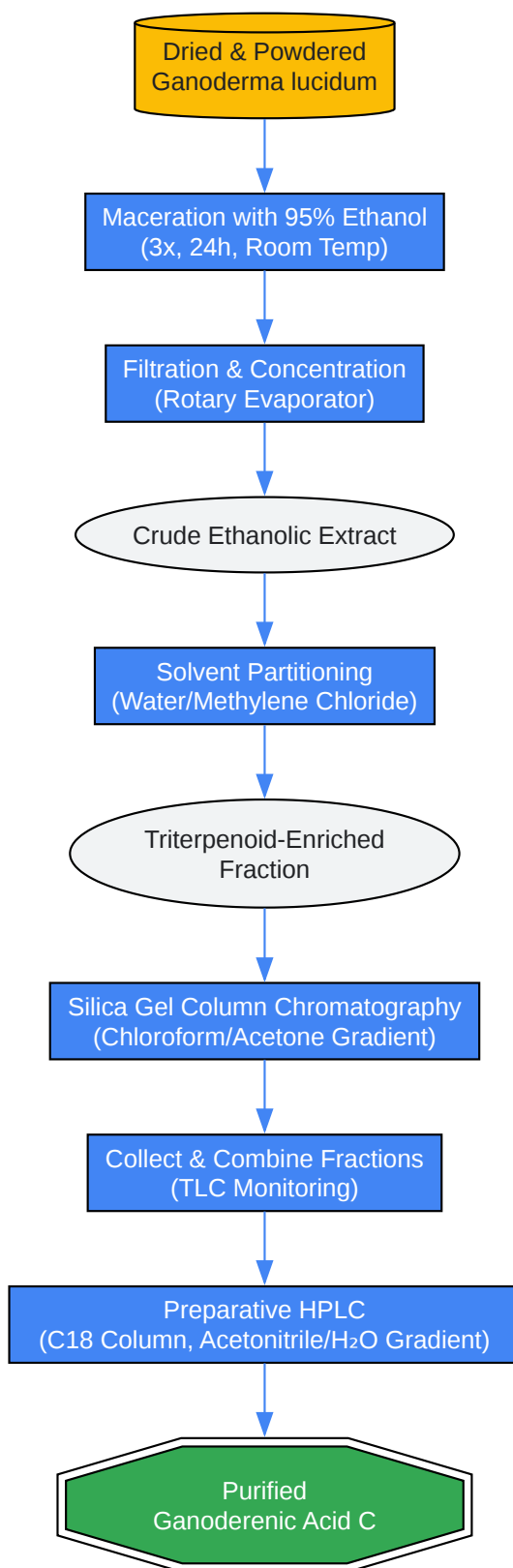
cytochrome c from mitochondria, which in turn activates caspases and leads to programmed cell death.[3][8]

## Experimental Protocols

The following protocols are compiled from established methodologies for the isolation and analysis of ganoderic acids from Ganoderma species.[9][10]

## Isolation and Purification Workflow

The isolation of **Ganoderenic acid C** from *Ganoderma lucidum* is a multi-step process involving extraction, fractionation, and chromatographic purification.



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